

Comparative analysis of Mordant Brown 1 and other brown textile dyes

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Compound of Interest

Compound Name: Mordant Brown 1

Cat. No.: B606694

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A Comparative Analysis of **Mordant Brown 1** and Other Brown Textile Dyes

Introduction

Mordant Brown 1, also known by its Colour Index name C.I. 20110, is a synthetic dye belonging to the double azo class.^[1] It is registered under CAS number 3564-15-6 and has the molecular formula $C_{22}H_{17}N_7NaO_6S$.^{[1][2]} This dye is primarily used in the textile and leather industries to produce rich brown shades.^[2] Like other mordant dyes, its application requires the use of a mordant—typically a metal salt—to form an insoluble complex that binds the dye to the fiber, enhancing colorfastness and stability. This guide provides a comparative analysis of **Mordant Brown 1** against other classes of brown textile dyes, offering experimental data and protocols for researchers and scientists in textile chemistry and material science.

Chemical and Physical Properties

Mordant Brown 1 is a complex organic compound characterized by two azo groups ($-N=N-$), which act as the primary chromophore. It appears as a dark red-brown powder and is soluble in water, forming a yellow-brown solution. Its performance and application are compared with representative dyes from other classes, such as acid, reactive, and natural brown dyes.

Property	Mordant Brown 1	Acid Brown (General)	Natural Brown (Tannin-based)
CAS Number	3564-15-6	Varies (e.g., 126851-40-9 for Acid Brown 434)	Not Applicable
C.I. Name	C.I. Mordant Brown 1, C.I. 20110	Varies	C.I. Natural Brown
Chemical Class	Double Azo	Azo, often metal-complex	Polyphenols (Tannins)
Molecular Formula	C ₂₂ H ₁₇ N ₇ NaO ₆ S	Varies	Varies (Complex mixtures)
Appearance	Dark red-brown powder	Brown powder	Brown powder/extract
Solubility	Soluble in water and ethanol	Water-soluble	Varies, often extracted in water
Primary Fiber Types	Wool, Silk, Leather	Wool, Silk, Nylon	Cotton, Wool, Silk
Application pH	Acidic	Acidic	Varies, often acidic

Performance Comparison of Brown Dyes

The effectiveness of a textile dye is determined by its fastness properties—resistance to various environmental factors—and its color strength. The following table summarizes the typical performance of different brown dye classes on wool fibers. Fastness is rated on a standard 1-5 scale (1-8 for lightfastness), where a higher number indicates better performance.

Performance Metric	Mordant Brown Dyes	Metal-Complex Acid Dyes	Natural (Tannin) Dyes
Lightfastness (Scale 1-8)	5-6 (Good to Very Good)	6-7 (Very Good to Excellent)	3-5 (Fair to Good)
Wash Fastness (Scale 1-5)	4-5 (Good to Excellent)	4-5 (Good to Excellent)	3-4 (Fair to Good)
Rubbing Fastness (Dry)	4-5 (Good to Excellent)	4-5 (Good to Excellent)	3-4 (Fair to Good)
Rubbing Fastness (Wet)	4 (Good)	4 (Good)	2-3 (Poor to Fair)
Color Strength (K/S)	High	High	Moderate to High
Environmental Profile	Concern due to metal mordants	Concern due to metal content	Generally eco-friendly

Experimental Protocols

Detailed methodologies are crucial for the objective comparison of dye performance. The following protocols are based on established international standards.

Dyeing Protocol (Exhaust Method for Wool)

- Fabric Preparation: Scour 100g of wool fabric in a solution containing 1 g/L of a non-ionic detergent at 50°C for 30 minutes to remove impurities. Rinse thoroughly.
- Mordanting (for Mordant and Natural Dyes):
 - Prepare a mordant bath with a 40:1 liquor ratio. For an alum mordant, dissolve 10% on the weight of fabric (owf) of potassium aluminum sulfate.
 - Enter the scoured wool into the mordant bath at 40°C. Raise the temperature to boiling over 45 minutes and hold for 60 minutes.
 - Allow the bath to cool, then remove the fabric, rinse, and squeeze gently.

- **Dye Bath Preparation:** Prepare the dyebath with a 40:1 liquor ratio. Dissolve the required amount of dye (e.g., 2% owf) in water. For acid and mordant dyes, adjust the pH to 4.5-5.5 using acetic acid.
- **Dyeing Process:**
 - Introduce the prepared fabric (mordanted or unmordanted) into the dyebath at 40°C.
 - Raise the temperature to 98°C over 45 minutes.
 - Maintain this temperature for 60 minutes, ensuring gentle agitation.
 - Allow the bath to cool to 70°C before removing the fabric.
- **After-treatment:** Rinse the dyed fabric in warm and then cold water. Conduct a soaping wash with 2 g/L non-ionic detergent at 60°C for 15 minutes to remove unfixed dye. Rinse and air dry.

Colorfastness to Washing (ISO 105-C06)

- **Specimen Preparation:** Prepare a 10x4 cm specimen of the dyed fabric. Stitch it together with a multifiber adjacent fabric of the same size.
- **Washing Procedure:** Place the specimen in a stainless-steel container with a specified soap solution (e.g., 5 g/L) and 10 stainless steel balls to simulate mechanical action.
- **Test Conditions:** Agitate the container in a laundering machine for 30 minutes at a specified temperature (e.g., 40°C or 60°C).
- **Evaluation:** After washing and drying, assess the change in color of the specimen and the degree of staining on the multifiber fabric using the standard Grey Scales (1-5 rating).

Colorfastness to Light (ISO 105-B02)

- **Specimen Preparation:** Mount a specimen of the dyed fabric in a sample holder, partially covered with an opaque mask.

- **Exposure:** Place the specimen in a lightfastness tester equipped with a xenon arc lamp, which simulates natural daylight. Simultaneously expose a set of Blue Wool standards (rated 1-8).
- **Evaluation:** Periodically inspect the specimen. The test ends when the contrast between the exposed and unexposed parts of the sample matches a specific Grey Scale rating. The lightfastness rating is determined by identifying which Blue Wool standard shows a similar degree of fading.

Colorfastness to Rubbing (ISO 105-X12)

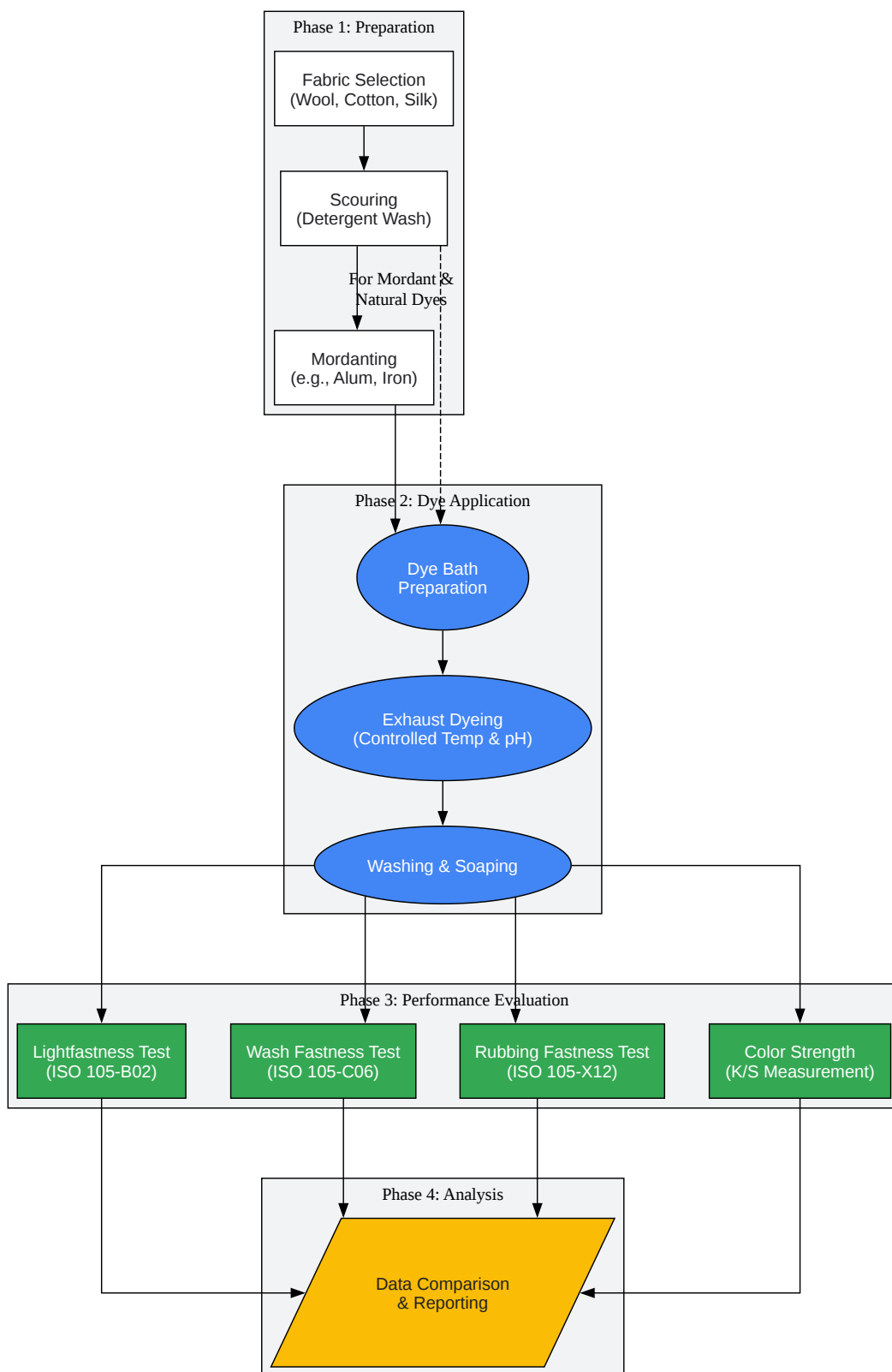
- **Apparatus:** Use a standardized rubbing tester, or crockmeter.
- **Dry Rubbing:** Fix the dyed fabric specimen to the base of the crockmeter. Mount a standard white cotton rubbing cloth onto the rubbing finger. Operate the instrument for 10 cycles.
- **Wet Rubbing:** Repeat the test with a rubbing cloth that has been wetted with distilled water and squeezed to a specific moisture content.
- **Evaluation:** Assess the degree of color transferred to the white rubbing cloths using the Grey Scale for Staining (1-5 rating).

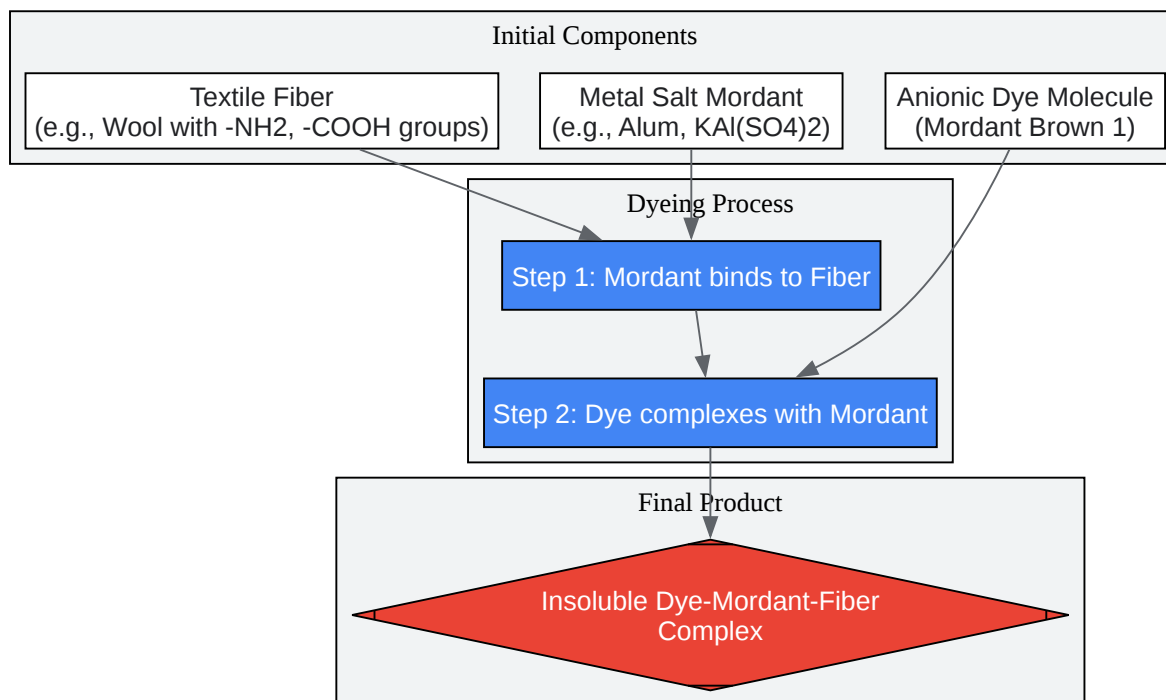
Color Strength (K/S) Measurement

- **Measurement:** Use a reflectance spectrophotometer to measure the spectral reflectance (R) of the dyed fabric at the wavelength of maximum absorption (λ -max).
- **Calculation:** Calculate the color strength (K/S value) using the Kubelka-Munk equation: $K/S = (1 - R)^2 / 2R$.
- **Comparison:** The relative color strength of a sample compared to a standard can be expressed as a percentage, indicating the efficiency of the dye uptake.

Visualized Workflow and Pathway Diagrams

The following diagrams illustrate the logical workflow for the comparative analysis of textile dyes and the chemical pathway of mordant dyeing.





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References

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- 2. CAS 3564-15-6: Mordant Brown 1 | CymitQuimica [cymitquimica.com]
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